

Personal protective equipment for handling BC-11 hydrobromide

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Compound of Interest

Compound Name: BC-11 hydrobromide

Cat. No.: B605969

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Essential Safety and Handling Guide for BC-11 Hydrobromide

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **BC-11 hydrobromide**, including operational and disposal plans, to build deep trust and provide value beyond the product itself.

Chemical and Hazard Data

BC-11 hydrobromide is a selective urokinase (uPA) inhibitor.^{[1][2][3]} While a valuable tool in research, it is crucial to be aware of its potential hazards. The following table summarizes the key quantitative data available for **BC-11 hydrobromide**.

Property	Value	Reference
Molecular Formula	C8H11BN2O2S·HBr	[4]
Molecular Weight	290.97 g/mol	[2][4]
CAS Number	443776-49-6	[2][5]
Hazard Class	Acute toxicity, Oral (Category 4), Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	[4]
Hazard Statements	H302: Harmful if swallowed, H410: Very toxic to aquatic life with long lasting effects	[4]
Solubility	Soluble to 100 mM in DMSO and to 20 mM in water with gentle warming.	
Storage Temperature	-20°C	

Personal Protective Equipment (PPE)

When handling **BC-11 hydrobromide**, a comprehensive approach to personal protection is essential to minimize exposure. The following PPE is mandatory:

- **Eye Protection:** Chemical splash goggles or a face shield are necessary to protect against splashes.[6] Standard safety glasses do not provide adequate protection against chemical splashes.[6]
- **Hand Protection:** Always wear unlined, chemical-resistant gloves.[7] Nitrile gloves are a suitable option.[7] Avoid using leather, cloth, or natural rubber gloves as they can absorb chemicals.[7] For tasks with a higher risk of splashing, consider double-gloving.
- **Body Protection:** A fully buttoned laboratory coat should be worn over long pants and a long-sleeved shirt.[6] Ensure the lab coat is made of a material appropriate for the chemicals being handled.

- Footwear: Fully enclosed shoes made of a liquid-resistant material are required.^[6]
- Respiratory Protection: While the provided SDS for a similar hydrobromide compound mentions avoiding breathing mists or vapors and using only in a well-ventilated area, it does not specify mandatory respirator use for routine handling of small quantities in a well-ventilated laboratory. However, if there is a risk of generating aerosols or dust, or if working in a poorly ventilated area, a respirator may be necessary. Always consult your institution's safety officer for specific guidance on respiratory protection.

Experimental Protocols: Safe Handling and Disposal

Adherence to strict protocols is critical for the safe handling and disposal of **BC-11 hydrobromide**.

Handling Procedures:

- Preparation: Before handling, ensure you have read and understood the Safety Data Sheet (SDS).^[4] Prepare your workspace by ensuring it is clean, uncluttered, and located in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment: Don the appropriate PPE as outlined above.
- Weighing and Aliquoting: When weighing the solid compound, do so in a fume hood to minimize inhalation risk. Use a dedicated spatula and weighing paper. For creating solutions, add the solid to the solvent slowly. As **BC-11 hydrobromide** is soluble in DMSO and water with gentle warming, be cautious when heating.^[1]
- During Use: Avoid eating, drinking, or smoking in the laboratory.^[4] Wash hands thoroughly after handling, even if gloves were worn.^[4]
- Storage: Store **BC-11 hydrobromide** at -20°C in a tightly sealed container in a designated and clearly labeled area.^[1]

Disposal Plan:

- Waste Collection: All waste materials contaminated with **BC-11 hydrobromide**, including empty containers, used gloves, and weighing paper, must be collected in a designated,

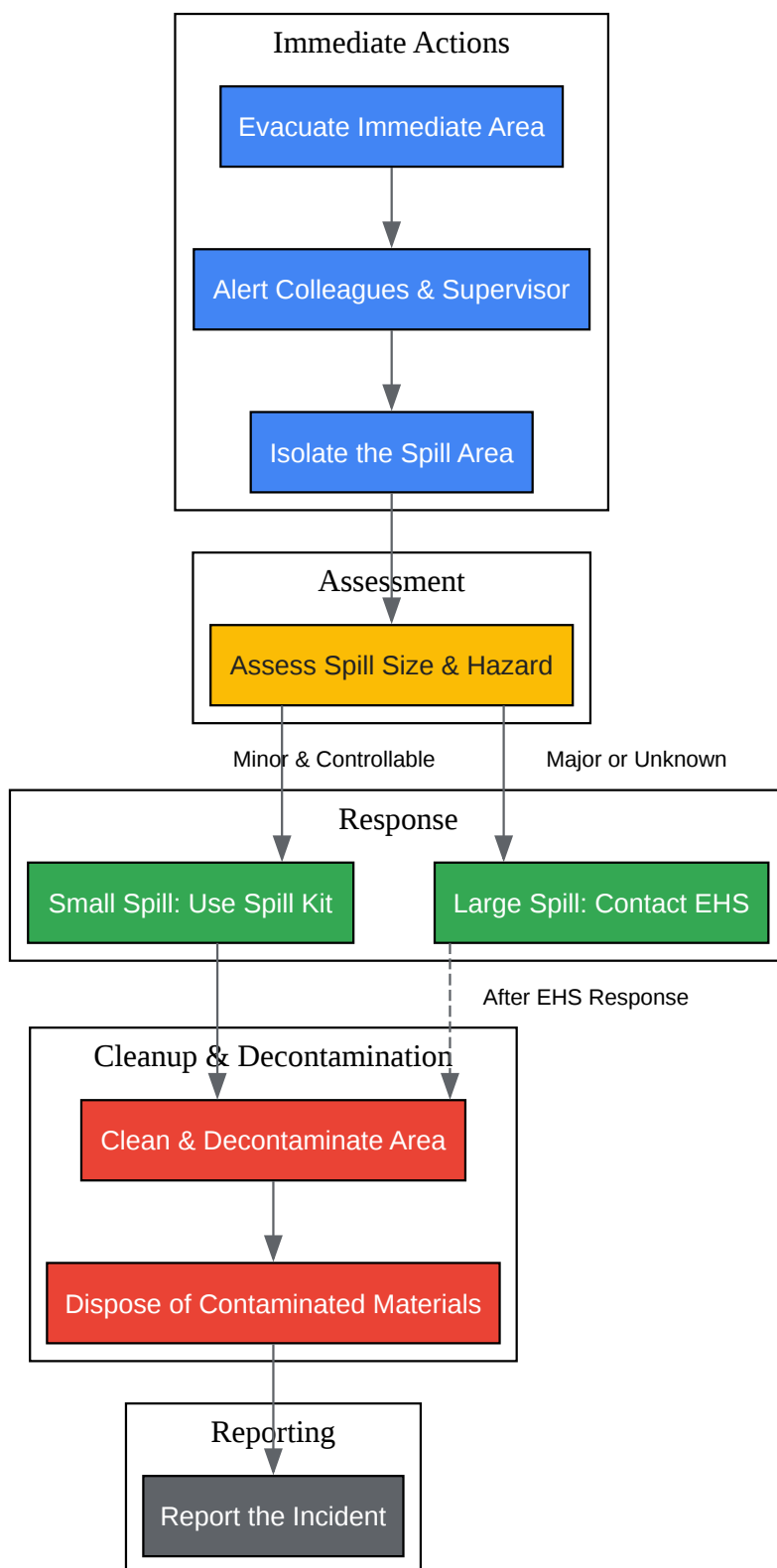
labeled hazardous waste container.

- Environmental Precaution: Avoid releasing **BC-11 hydrobromide** into the environment, as it is very toxic to aquatic life with long-lasting effects.^[4] Do not dispose of it down the drain.
- Disposal Method: Dispose of the hazardous waste through an approved waste disposal company, following all local, state, and federal regulations.^[4]

Emergency Procedures: Spill Response

In the event of a spill, immediate and appropriate action is crucial.

Spill Response Workflow:



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